

# A Comparative Guide to Pafolacianine and 5-ALA for Intraoperative Cancer Detection

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## Compound of Interest

Compound Name: Pafolacianine

Cat. No.: B10815510

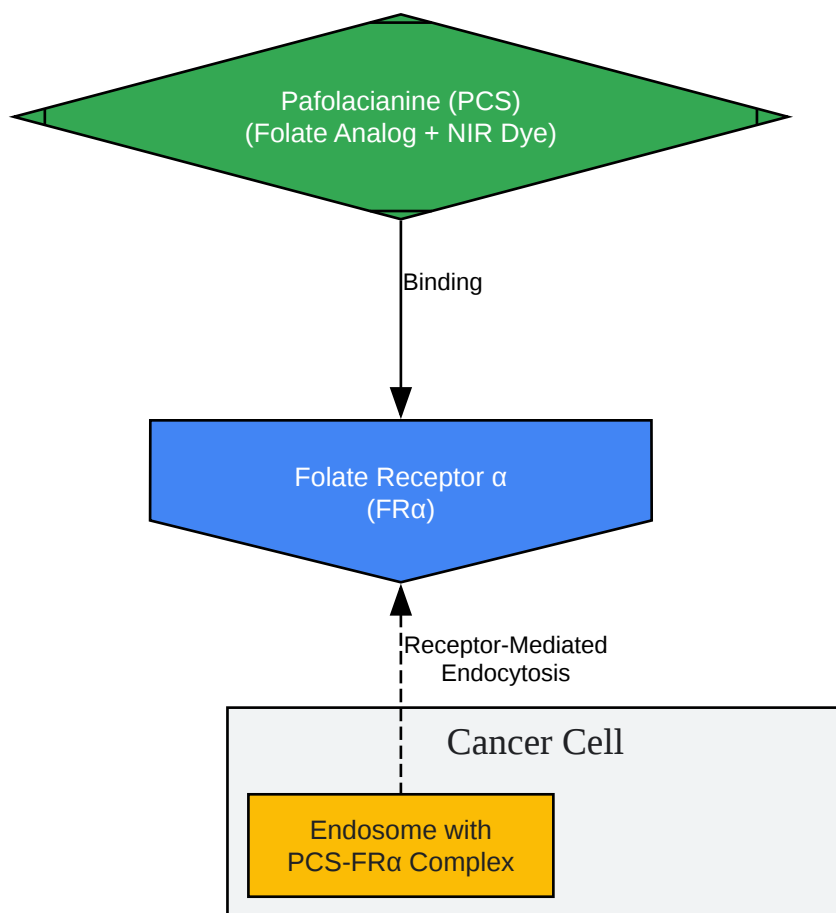
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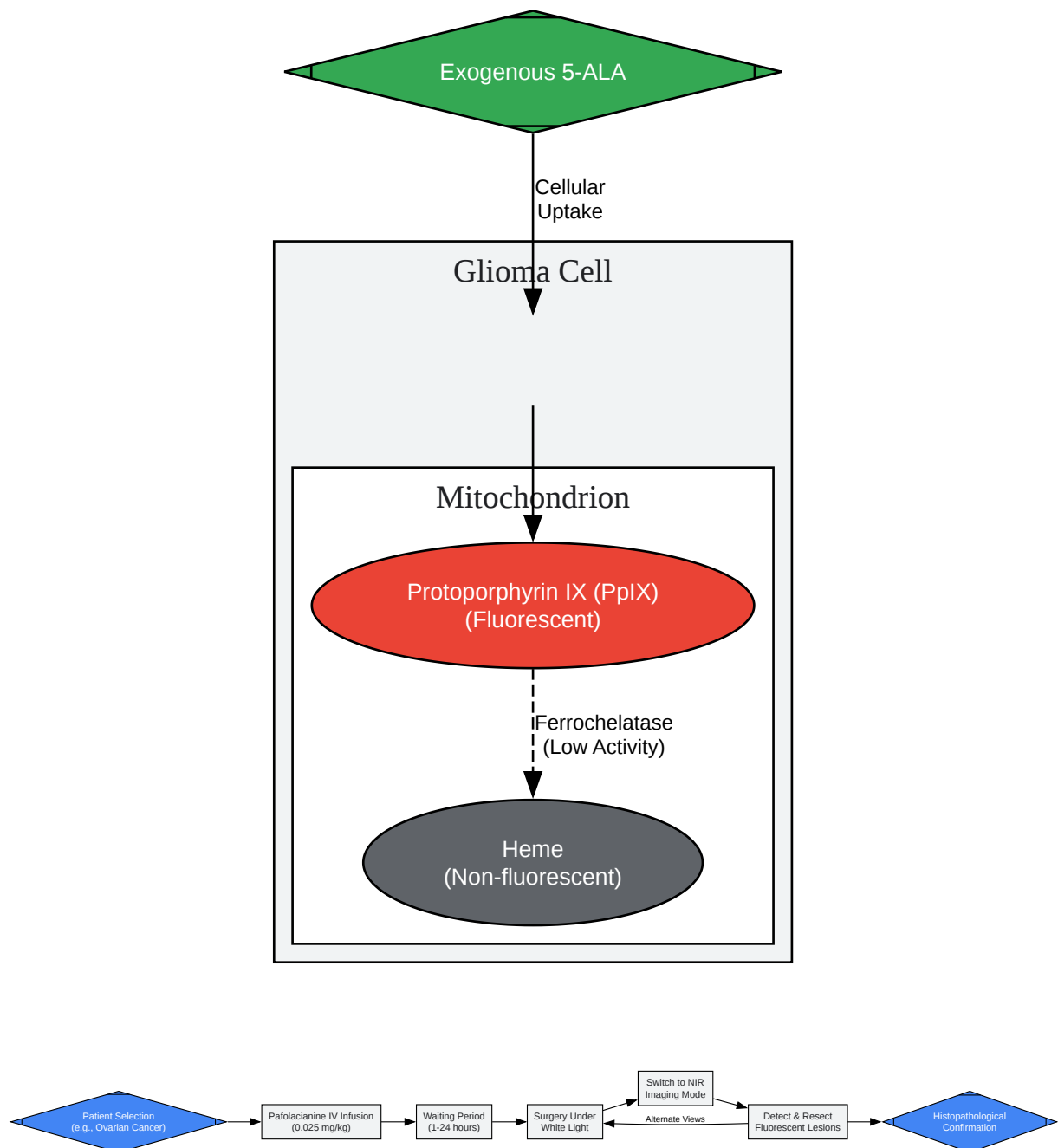
Intraoperative fluorescence-guided surgery (FGS) represents a significant advancement in oncology, enabling surgeons to visualize malignant tissues in real-time, thereby improving the precision and completeness of tumor resection. Two prominent agents in this field are **pafolacianine** (Cytalux®) and 5-aminolevulinic acid (5-ALA, Gleolan®). This guide provides an objective comparison of their mechanisms, performance, and clinical protocols, supported by experimental data for researchers, scientists, and drug development professionals.

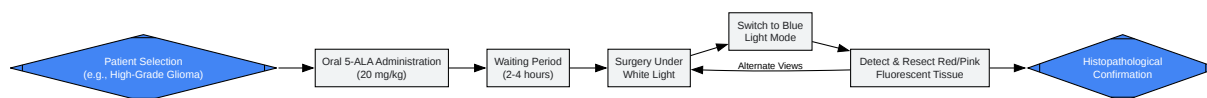
## Mechanism of Action

The fundamental difference between **pafolacianine** and 5-ALA lies in their targeting strategy. **Pafolacianine** is a targeted imaging agent, while 5-ALA relies on the differential metabolic activity of cancer cells.

**Pafolacianine:** This agent is a conjugate of a folate analog and a near-infrared (NIR) fluorescent dye, S0456 (related to indocyanine green).[1] Its mechanism is based on direct targeting of the folate receptor alpha (FR $\alpha$ ), a protein frequently overexpressed on the surface of various cancer cells, including ovarian and lung cancers, but found in low levels in most healthy tissues.[1][2] Following intravenous administration, **pafolacianine** circulates and binds with high affinity (~1 nM) to FR $\alpha$  on cancer cells.[3][4] The cell then internalizes the entire **pafolacianine**-FR $\alpha$  complex via receptor-mediated endocytosis, leading to the accumulation of the NIR dye within the malignant cells.







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- 4. [go.drugbank.com](https://go.drugbank.com/) [[go.drugbank.com](https://go.drugbank.com/)]
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